Application Notes and Protocols for 9-Nitrooleate-d17 Analysis

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Compound of Interest

Compound Name:	*9-Nitrooleate-d17*
Cat. No.:	*B8050251*

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Introduction

Nitro-fatty acids are emerging as a significant class of signaling molecules involved in various physiological and pathological processes, including inflammation and metabolic regulation. 9-Nitrooleate (9-NO2-OA), a nitrated derivative of oleic acid, is an endogenous ligand for peroxisome proliferator-activated receptor gamma (PPARγ) and an activator of the nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[1][2] Accurate and reliable quantification of 9-NO2-OA in biological matrices is crucial for understanding its roles in health and disease. **9-Nitrooleate-d17** is a stable isotope-labeled internal standard used for the precise quantification of endogenous 9-NO2-OA by mass spectrometry.

This document provides detailed application notes and experimental protocols for the sample preparation of **9-Nitrooleate-d17** from biological samples, primarily human plasma, for analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

Quantitative Data Summary

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The following tables summarize typical performance data for the analysis of nitrated fatty acids using the described sample preparation and analytical methods. These values can be used as a benchmark for method development and validation.

Table 1: Quantitative Performance Data for LC-MS/MS Analysis of Nitrated Fatty Acids

Analyte	Matrix	Sample Preparation	Recovery (%)	LOD	LOQ	Reference
9-Nitrooleate	Human Plasma	Protein Precipitation & LLE	Not Reported	Not Reported	2 nM	[3]
Oxidized Fatty Acids	Human Plasma	LLE	>85%	<2.6 pg	<0.09 ng/mL	[4]

Table 2: Quantitative Performance Data for GC-MS Analysis of Nitrated Fatty Acids

Analyte	Matrix	Sample Preparation	Recovery (%)	LOD	LOQ	Reference
9-Nitrooleate	Human Plasma	SPE & HPLC Cleanup	Not Reported	Not Reported	Not Reported	[3]
10-Nitrooleate	Human Plasma	Solvent Extraction	91-221%	Not Reported	pM range	

Experimental Protocols

Protocol 1: Solid-Phase Extraction (SPE) for LC-MS/MS Analysis

This protocol describes the extraction of 9-Nitrooleate from plasma using a reversed-phase SPE cartridge.

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Materials:

- SPE Cartridges: C18-bonded silica, 100 mg/1 mL
- Human plasma sample
- **9-Nitrooleate-d17** internal standard (IS) solution
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Nitrogen gas evaporator
- Vortex mixer
- Centrifuge
- SPE vacuum manifold

Procedure:

- Sample Pre-treatment:

  1. Thaw plasma samples on ice.
  2. To 100 µL of plasma in a microcentrifuge tube, add 10 µL of the **9-Nitrooleate-d17** internal standard solution.
  3. Add 200 µL of methanol to precipitate proteins.
  4. Vortex the mixture for 30 seconds.
  5. Centrifuge at 10,000 x g for 10 minutes to pellet the precipitated proteins.

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6. Carefully collect the supernatant.

- SPE Cartridge Conditioning:
  1. Place the C18 SPE cartridges on the vacuum manifold.
  2. Condition the cartridges by passing 1 mL of methanol through them.
  3. Equilibrate the cartridges by passing 1 mL of water. Ensure the cartridges do not go dry.
- Sample Loading:
  1. Load the supernatant from the pre-treated sample onto the conditioned SPE cartridge.
  2. Apply a gentle vacuum to allow the sample to pass through the sorbent at a flow rate of approximately 1 mL/min.
- Washing:
  1. Wash the cartridge with 1 mL of water to remove polar interferences.
  2. Wash the cartridge with 1 mL of 50% methanol in water to remove less hydrophobic interferences.
- Elution:
  1. Elute the 9-Nitrooleate and **9-Nitrooleate-d17** with 1 mL of acetonitrile.
  2. Collect the eluate in a clean collection tube.
- Dry-down and Reconstitution:
  1. Evaporate the eluate to dryness under a gentle stream of nitrogen gas at 30-40°C.
  2. Reconstitute the dried residue in 100 µL of the initial mobile phase for LC-MS/MS analysis.

Protocol 2: Liquid-Liquid Extraction (LLE) for LC-MS/MS Analysis

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This protocol provides an alternative method for extracting 9-Nitrooleate from plasma.

Materials:

- Human plasma sample
- **9-Nitrooleate-d17** internal standard (IS) solution
- Methanol
- Ethyl acetate
- Hexane
- Formic acid
- Nitrogen gas evaporator
- Vortex mixer
- Centrifuge

Procedure:

- Sample Pre-treatment:
  1. To 100 µL of plasma, add 10 µL of the **9-Nitrooleate-d17** IS solution.
  2. Add 200 µL of methanol for protein precipitation.
  3. Vortex for 30 seconds and centrifuge at 10,000 x g for 10 minutes.
  4. Transfer the supernatant to a new tube.
- Liquid-Liquid Extraction:
  1. Acidify the supernatant with 5 µL of formic acid.
  2. Add 500 µL of ethyl acetate, vortex for 1 minute, and centrifuge at 3,000 x g for 5 minutes.

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3. Transfer the upper organic layer to a clean tube.

4. Repeat the extraction with another 500 µL of ethyl acetate.

5. Combine the organic layers.

- Dry-down and Reconstitution:

1. Evaporate the combined organic extracts to dryness under a gentle stream of nitrogen.

2. Reconstitute the residue in 100 µL of the mobile phase for LC-MS/MS analysis.

Protocol 3: Derivatization for GC-MS Analysis

This protocol details the derivatization of the extracted 9-Nitrooleate to its pentafluorobenzyl (PFB) ester for GC-MS analysis.

Materials:

- Dried sample extract from Protocol 1 or 2
- Pentafluorobenzyl bromide (PFB-Br) solution (10% in acetone)
- N,N-Diisopropylethylamine (DIPEA)
- Acetonitrile (anhydrous)
- Hexane
- Water (HPLC grade)
- Nitrogen gas evaporator
- Heating block or water bath
- Vortex mixer
- Centrifuge

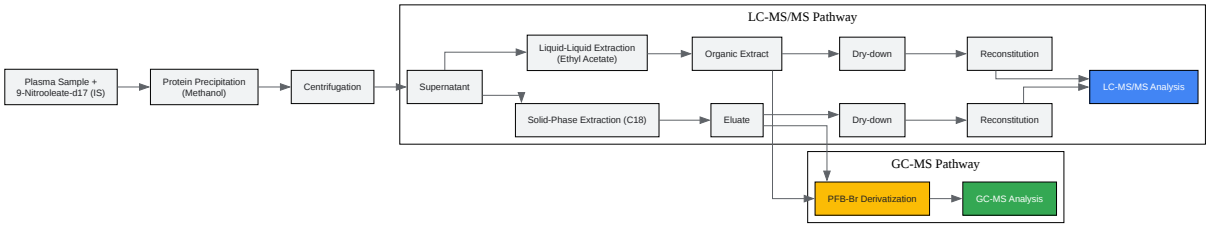
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Procedure:

- Reagent Preparation:
  - Prepare a 10% (v/v) solution of PFB-Br in acetone.
  - Ensure all glassware is dry.
- Derivatization Reaction:
  1. To the dried sample extract, add 50 µL of anhydrous acetonitrile.
  2. Add 10 µL of the 10% PFB-Br solution.
  3. Add 5 µL of DIPEA to catalyze the reaction.
  4. Vortex the mixture gently.
  5. Incubate at 60°C for 30 minutes in a heating block or water bath.
  6. After incubation, cool the reaction mixture to room temperature.
- Extraction of PFB Esters:
  1. Evaporate the solvent under a gentle stream of nitrogen.
  2. Add 200 µL of hexane and 100 µL of water.
  3. Vortex for 1 minute and centrifuge at 2,000 x g for 5 minutes to separate the phases.
  4. Carefully transfer the upper hexane layer containing the PFB-derivatized analytes to a GC vial for analysis.

Signaling Pathway and Experimental Workflow Diagrams

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